

Application Notes: Preparing LLY-507 Stock Solution in DMSO

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a detailed protocol for the preparation, storage, and handling of stock solutions of **LLY-507**, a potent and selective inhibitor of the protein-lysine methyltransferase SMYD2.[1][2][3] Accurate preparation of stock solutions is critical for ensuring the reproducibility and reliability of experimental results. The following sections detail the physicochemical properties of **LLY-507**, a step-by-step protocol for its dissolution in Dimethyl Sulfoxide (DMSO), and recommendations for long-term storage and stability.

Physicochemical Properties of LLY-507

LLY-507 is a cell-active small molecule inhibitor of SMYD2 with a molecular weight of approximately 574.8 g/mol .[4][5] It is typically supplied as a white to off-white solid or crystalline powder.[5][6] A summary of its key properties is provided in Table 1.

Property	Value	Citations
Molecular Formula	C36H42N6O	[4][5][6]
Molecular Weight	574.76 g/mol (variously reported as 574.8 or 574.77)	[3][4][5]
CAS Number	1793053-37-8	[4][5][7]
Appearance	A solid, crystalline powder	[3][4][5]



Solubility and Stock Solution Concentration

LLY-507 is soluble in DMSO, with reported solubilities varying across different suppliers.[3][4] It is insoluble in water.[7] To ensure complete dissolution and stability, it is crucial to use fresh, anhydrous DMSO, as absorbed moisture can reduce solubility.[7] While high concentrations are achievable, a conservative starting concentration is recommended for routine use. A summary of reported solubility data is presented in Table 2.

Solvent	Reported Solubility	Notes	Citations
DMSO	≥57.5 mg/mL	-	[4]
DMSO	93 mg/mL (161.81 mM)	Sonication is recommended.	[6]
DMSO	30 mg/mL (52.19 mM)	-	[5][7]
DMSO	Up to 100 mg/mL (173.98 mM)	Requires warming and/or ultrasonication. Use fresh DMSO.	[7]
Ethanol	21-54.7 mg/mL	Sonication may be required.	[4][6]
Water	Insoluble	-	[7]

Experimental Protocol: Preparing a 10 mM LLY-507 Stock Solution

This protocol describes the preparation of 1 mL of a 10 mM **LLY-507** stock solution in DMSO. Adjust volumes and mass as required for different concentrations.

Materials and Equipment:

- LLY-507 powder
- Anhydrous or high-purity DMSO
- Analytical balance



- · Microcentrifuge tubes or amber glass vials
- · Pipettors and appropriate tips
- · Vortex mixer
- (Optional) Sonicator water bath
- (Optional) Water bath set to 37-50°C

Procedure:

- Pre-calculation:
 - Determine the mass of LLY-507 required. For 1 mL of a 10 mM solution (MW = 574.76 g/mol):
 - Mass (mg) = Molarity (mol/L) x Volume (L) x Molecular Weight (g/mol) x 1000 (mg/g)
 - Mass (mg) = 0.010 mol/L x 0.001 L x 574.76 g/mol x 1000 mg/g = 5.75 mg
- Weighing:
 - Tare a sterile microcentrifuge tube or vial on an analytical balance.
 - Carefully weigh out 5.75 mg of LLY-507 powder into the tube.
- Dissolution:
 - Add 1 mL of anhydrous DMSO to the tube containing the LLY-507 powder.
 - Cap the tube securely and vortex thoroughly for 1-2 minutes until the solid is fully dissolved.
 - Visually inspect the solution against a light source to ensure no particulates are present.
 - Troubleshooting: If the compound does not fully dissolve, sonicate the tube in a water bath for 5-10 minutes or warm the solution in a water bath (37-50°C) for 5-10 minutes, followed by vortexing.[7]



· Aliquoting and Storage:

- To prevent degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μL) in sterile microcentrifuge tubes.
- Clearly label all aliquots with the compound name, concentration, solvent, and date of preparation.
- Store the aliquots as recommended in Section 4.

Storage and Stability

Proper storage is essential to maintain the integrity of the **LLY-507** stock solution. Recommendations vary, with the most stringent conditions providing the longest stability.

Storage Condition	Duration	Notes	Citations
Powder	3 years at -20°C	Store desiccated.	[6][7]
In Solvent (DMSO)	2 years at -80°C	Recommended for long-term stability.	[2]
In Solvent (DMSO)	1 year at -80°C	-	[6][7]
In Solvent (DMSO)	1 year at -20°C	-	[2]
In Solvent (DMSO)	1 month at -20°C	For shorter-term use.	[7]

Key Recommendation: For maximum stability, it is advised to store DMSO stock solutions in single-use aliquots at -80°C for up to two years.[2] Avoid repeated freeze-thaw cycles.[7]

Visualized Workflow for Stock Solution Preparation

The following diagram illustrates the key steps in the preparation of an **LLY-507** stock solution.





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Caption: Workflow for preparing LLY-507 stock solution.

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